

Application Notes and Protocols for H2L5186303

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: H2L5186303

Cat. No.: B607909

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

H2L5186303 is a potent and selective antagonist of the Lysophosphatidic Acid Receptor 2 (LPA₂), a G protein-coupled receptor involved in various cellular processes.^{[1][2]} With an IC₅₀ value of approximately 8.9 to 9 nM for the LPA₂ receptor, it demonstrates significantly lower affinity for LPA₁ and LPA₃ receptors, making it a valuable tool for studying LPA₂-mediated signaling pathways.^{[1][2]} These pathways are implicated in cell proliferation, motility, apoptosis, and inflammation. This document provides detailed protocols for the preparation of **H2L5186303** stock solutions for in vitro and in vivo experimental use.

Chemical Properties

A summary of the key chemical properties of **H2L5186303** is presented in the table below.

Property	Value	Reference
Molecular Weight	488.45 g/mol	
Formula	C ₂₆ H ₂₀ N ₂ O ₈	
Chemical Name	(Z,Z)-4,4'-[1,3-Phenylenebis(oxy-4,1-phenyleneimino)]bis[4-oxo-2-butenoic acid]	
Purity	≥98%	
CAS Number	139262-76-3	

Solubility Data

H2L5186303 exhibits solubility in various organic solvents. The following table summarizes its solubility for the preparation of stock solutions.

Solvent	Concentration	Notes	Reference
DMSO	Up to 250 mg/mL (511.82 mM)	Ultrasonic assistance may be required.	
Up to 100 mM			
DMF	20 mg/mL		

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **H2L5186303** in DMSO.

Materials:

- **H2L5186303** powder
- Dimethyl sulfoxide (DMSO), anhydrous

- Microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Optional: Sonicator

Procedure:

- Weighing the Compound: Accurately weigh a specific amount of **H2L5186303** powder. For example, weigh 1 mg of the compound. For larger or smaller volumes, adjust the amount of powder and solvent accordingly.
- Calculating Solvent Volume: Use the following formula to calculate the required volume of DMSO:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mol/L)})$$

For 1 mg of **H2L5186303** (0.001 g) and a desired concentration of 10 mM (0.010 mol/L):

$$\text{Volume (L)} = 0.001 \text{ g} / (488.45 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.0002047 \text{ L} = 204.7 \text{ }\mu\text{L}$$

A pre-calculated table for various stock concentrations is provided below.

- Dissolution: Add the calculated volume of DMSO to the vial containing the **H2L5186303** powder.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Stock Solution Preparation Table (for DMSO):

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.047 mL	10.236 mL	20.473 mL
5 mM	409.5 μ L	2.047 mL	4.095 mL
10 mM	204.7 μ L	1.024 mL	2.047 mL

Preparation of Working Solutions for In Vitro Assays

For cell-based assays, the high concentration DMSO stock solution needs to be further diluted in an appropriate aqueous buffer or cell culture medium.

Procedure:

- Thaw a frozen aliquot of the 10 mM **H2L5186303** stock solution.
- Perform serial dilutions of the stock solution in your desired cell culture medium or buffer to achieve the final working concentration. For example, to prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution.
- It is crucial to ensure that the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Preparation for In Vivo Administration

For animal studies, **H2L5186303** has been administered via intraperitoneal injection. The formulation for in vivo use often requires a vehicle that is well-tolerated by the animal model. While a specific vehicle for **H2L5186303** is not detailed in the search results, a common approach for lipophilic compounds is to use a mixture of solvents.

Example In Vivo Formulation (General Guidance):

- Prepare a high-concentration stock solution in DMSO.
- For the final working solution, a co-solvent system can be used. A common vehicle consists of DMSO, PEG300, Tween-80, and saline.

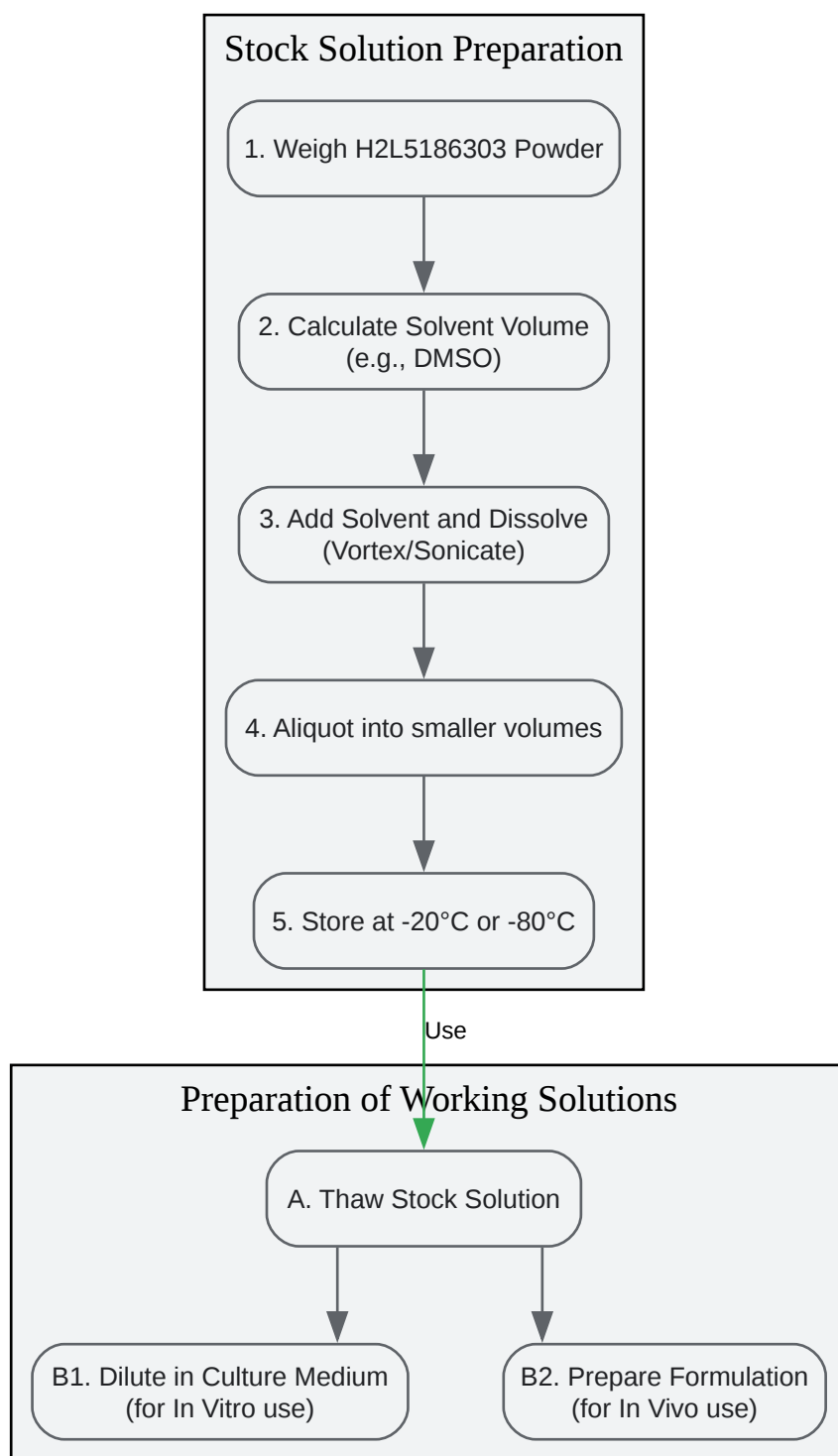
- A typical protocol would be to add the DMSO stock to PEG300, mix well, then add Tween-80, mix again, and finally add saline to the desired final volume.
- It is recommended to prepare the in vivo working solution fresh on the day of use.

Safety Precautions:

- Always handle **H2L5186303** and solvents in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **H2L5186303** for specific handling and safety information. In case of skin or eye contact, rinse immediately with plenty of water.

Visualizations

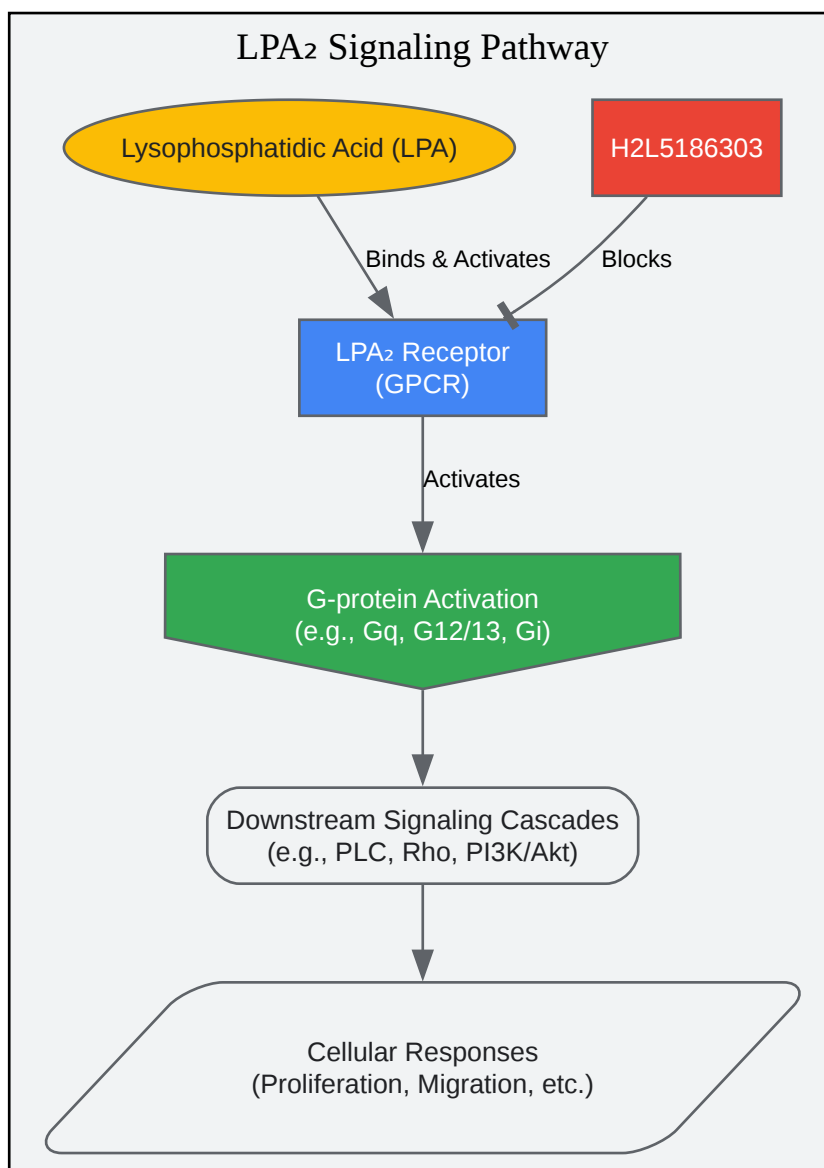
Experimental Workflow: Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **H2L5186303** stock and working solutions.

Signaling Pathway: LPA₂ Receptor Antagonism



[Click to download full resolution via product page](#)

Caption: Simplified diagram of **H2L5186303** action on the LPA₂ signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rndsystems.com [rndsystems.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for H2L5186303]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607909#h2l5186303-preparation-of-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com